

N-tert-butyl-2-acetamidobenzamide: A Review of a Novel Compound

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Compound of Interest

Compound Name: *N-tert-butyl-2-acetamidobenzamide*

Cat. No.: B8797698

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An In-depth Technical Guide

Audience: Researchers, scientists, and drug development professionals.

Abstract

This technical guide addresses the discovery and history of **N-tert-butyl-2-acetamidobenzamide**. Extensive literature and database searches indicate that this specific chemical entity is not a well-documented compound. As such, there is a notable absence of established research pertaining to its synthesis, characterization, and biological activity. This document, therefore, serves to summarize the current void of information and, in its place, proposes a theoretical framework for its synthesis and potential characterization based on established chemical principles and related known compounds.

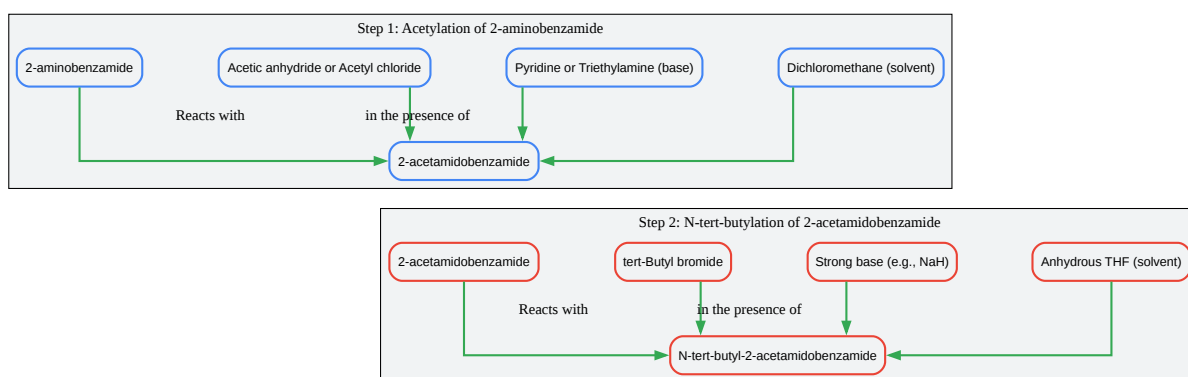
Discovery and History

Following a comprehensive review of scientific literature and chemical databases, it has been determined that **N-tert-butyl-2-acetamidobenzamide** does not have a documented history of discovery or synthesis. No records of its isolation, characterization, or biological evaluation were found in prominent chemical databases such as PubChem or in the broader scientific literature. This suggests that **N-tert-butyl-2-acetamidobenzamide** may be a novel compound that has not yet been synthesized or reported.

Proposed Synthesis

While no specific synthesis for **N-tert-butyl-2-acetamidobenzamide** has been reported, a plausible synthetic route can be proposed based on standard organic chemistry methodologies for amide bond formation. A potential two-step synthesis is outlined below.

Experimental Workflow: Proposed Synthesis



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Caption: Proposed two-step synthesis of **N-tert-butyl-2-acetamidobenzamide**.

Detailed Methodologies

Step 1: Synthesis of 2-acetamidobenzamide

This procedure is based on known methods for the acetylation of anilines.

- **Reaction Setup:** To a solution of 2-aminobenzamide (1 equivalent) in a suitable solvent such as dichloromethane, add a base like pyridine or triethylamine (1.1 equivalents).
- **Addition of Acetylating Agent:** Cool the mixture in an ice bath and slowly add acetic anhydride or acetyl chloride (1.1 equivalents) dropwise.
- **Reaction Progression:** Allow the reaction to warm to room temperature and stir for several hours, monitoring the progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water and extract the product with an organic solvent. Wash the organic layer with dilute acid, saturated sodium bicarbonate solution, and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. The crude product can be purified by recrystallization or column chromatography to yield 2-acetamidobenzamide.

Step 2: Synthesis of **N-tert-butyl-2-acetamidobenzamide**

This proposed step involves the N-alkylation of the amide.

- **Reaction Setup:** In a flame-dried flask under an inert atmosphere (e.g., argon or nitrogen), suspend a strong base such as sodium hydride (1.2 equivalents) in anhydrous tetrahydrofuran (THF).
- **Deprotonation:** Add a solution of 2-acetamidobenzamide (1 equivalent) in anhydrous THF dropwise to the suspension at 0 °C. Stir the mixture for 30-60 minutes to allow for deprotonation.
- **Alkylation:** Add tert-butyl bromide (1.2 equivalents) to the reaction mixture and allow it to slowly warm to room temperature. The reaction may require heating to proceed.
- **Workup:** After the reaction is complete (as monitored by TLC), carefully quench the reaction with a saturated aqueous solution of ammonium chloride. Extract the product with an organic solvent.

- Purification: Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate. The final product, **N-tert-butyl-2-acetamidobenzamide**, can be purified by column chromatography.

Quantitative Data

As **N-tert-butyl-2-acetamidobenzamide** is not a documented compound, there is no available quantitative data regarding its physicochemical properties, biological activity, or pharmacokinetic parameters. The following tables are placeholders that would be populated upon the successful synthesis and characterization of the compound.

Table 1: Physicochemical Properties (Hypothetical)

Property	Value
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂
Molecular Weight	234.30 g/mol
Melting Point	To be determined
Boiling Point	To be determined
Solubility	To be determined

| logP | To be determined |

Table 2: In Vitro Activity (Hypothetical)

Assay	IC ₅₀ / EC ₅₀
[Target 1]	To be determined
[Target 2]	To be determined
[Cell Line 1] Viability	To be determined

| [Cell Line 2] Viability | To be determined |

Signaling Pathways and Mechanism of Action

Without any biological data, it is not possible to describe any signaling pathways modulated by **N-tert-butyl-2-acetamidobenzamide** or its mechanism of action. Any such discussion would be purely speculative. Should the compound be synthesized and screened, its structural motifs might suggest potential target classes to investigate, such as enzymes or receptors that bind benzamide-containing ligands.

Conclusion

N-tert-butyl-2-acetamidobenzamide appears to be a novel chemical entity with no reported discovery or history in the scientific literature. This guide has proposed a plausible synthetic route and outlined the necessary steps for its potential creation and characterization. Future research would first need to focus on the successful synthesis and purification of the compound, followed by comprehensive structural elucidation using techniques such as NMR, mass spectrometry, and X-ray crystallography. Subsequently, its physicochemical properties could be determined, and its biological activity could be explored through in vitro and in vivo screening to identify any potential therapeutic applications.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com